

Technical Support Center: Ferric Pyrophosphate Citrate (FPCC)

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Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

Cat. No.: *B10786868*

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Welcome to the technical support center for **Ferric Pyrophosphate Citrate (FPCC)**. This resource provides researchers, scientists, and drug development professionals with essential information regarding the effects of temperature on the stability of FPCC. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Ferric Pyrophosphate Citrate (FPCC)**?

A1: To ensure its quality and stability, FPCC should be stored in a cool, dry place, protected from light and moisture. The recommended storage temperature is between 15°C and 30°C (59°F to 86°F).[1] Exposure to temperatures outside this range, including freezing or excessive heat, can negatively affect the compound's stability.[1][2]

Q2: How does temperature affect the stability of FPCC in its solid (powder) form?

A2: In its dry powder form, FPCC is sensitive to high temperatures. Elevated temperatures can accelerate chemical degradation.[3] Specifically, thermal decomposition has been observed at $263 \pm 3^{\circ}\text{C}$.[4] High humidity combined with warm conditions can also lead to clumping and degradation.[1]

Q3: What is the stability of FPCC in an aqueous solution at room temperature?

A3: The complex structure of FPCC is preserved when dissolved in water. Studies have shown that it is stable in aqueous solutions for several months (up to four months) when stored at room temperature and protected from light.[5]

Q4: Can elevated temperatures during processing (e.g., in food fortification) affect FPCC?

A4: Yes, high processing temperatures can lead to the degradation of FPCC.[6] It is advisable to avoid adding FPCC during high-temperature stages (e.g., above 70°C) and instead introduce it during later, cooler phases of production to minimize thermal stress.[4][7]

Q5: What are the primary factors, besides temperature, that influence FPCC stability?

A5: Besides temperature, stability is significantly affected by:

- Moisture: High humidity can cause the powder to clump and degrade.[1][2]
- Light: Direct sunlight or strong artificial light can cause degradation and color changes.[2] It is recommended to store FPCC in opaque or light-resistant containers.[2]
- pH: FPCC is generally most stable in a pH range of 4 to 6.[7] Deviations outside this range can increase the rate of degradation.

Troubleshooting Guide

Issue 1: The FPCC solution, which was initially a clear, yellow-green color, has changed color (e.g., turned brownish) after storage.

- Potential Cause: Color change is often an indicator of chemical degradation. This can be caused by exposure to excessive heat or prolonged exposure to light.[2][3]
- Troubleshooting Steps:

- Review the storage conditions. Verify that the temperature has remained within the recommended 15-30°C range and that the solution was protected from light.
- Perform a visual inspection for any particulates or precipitation (see Protocol 1).
- If the integrity of the material is critical for your application, consider performing a stability-indicating assay, such as HPLC, to quantify the remaining intact FPCC and detect potential degradation products (see Protocol 2).
- Discard the solution if degradation is confirmed, as its chemical properties and efficacy may be compromised.

Issue 2: The FPCC powder has formed clumps or cakes.

- Potential Cause: Clumping is typically the result of moisture absorption.^[2] This can happen if the container was not sealed properly or was stored in a high-humidity environment.^[1]
- Troubleshooting Steps:
 - Transfer the material to a desiccator to remove excess moisture. Note that this may not reverse any chemical degradation that has already occurred.
 - Always ensure containers are tightly sealed immediately after use.
 - For future storage, consider using a controlled-humidity cabinet or adding a desiccant to the secondary storage container.

Issue 3: Precipitation or sediment is observed in an FPCC aqueous solution.

- Potential Cause: Precipitation can occur if the pH of the solution has shifted outside the optimal stability range (pH 4-6).^[7] It can also be a sign of significant degradation where the complex has broken down into less soluble components.
- Troubleshooting Steps:
 - Measure the pH of the solution. If it is outside the 4-6 range, this is a likely cause. Adjusting the pH may redissolve the precipitate, but the material may already be compromised.

- Review the solution preparation process to identify any potential sources of contamination or pH alteration.
- Use the troubleshooting workflow diagram below for a systematic approach.

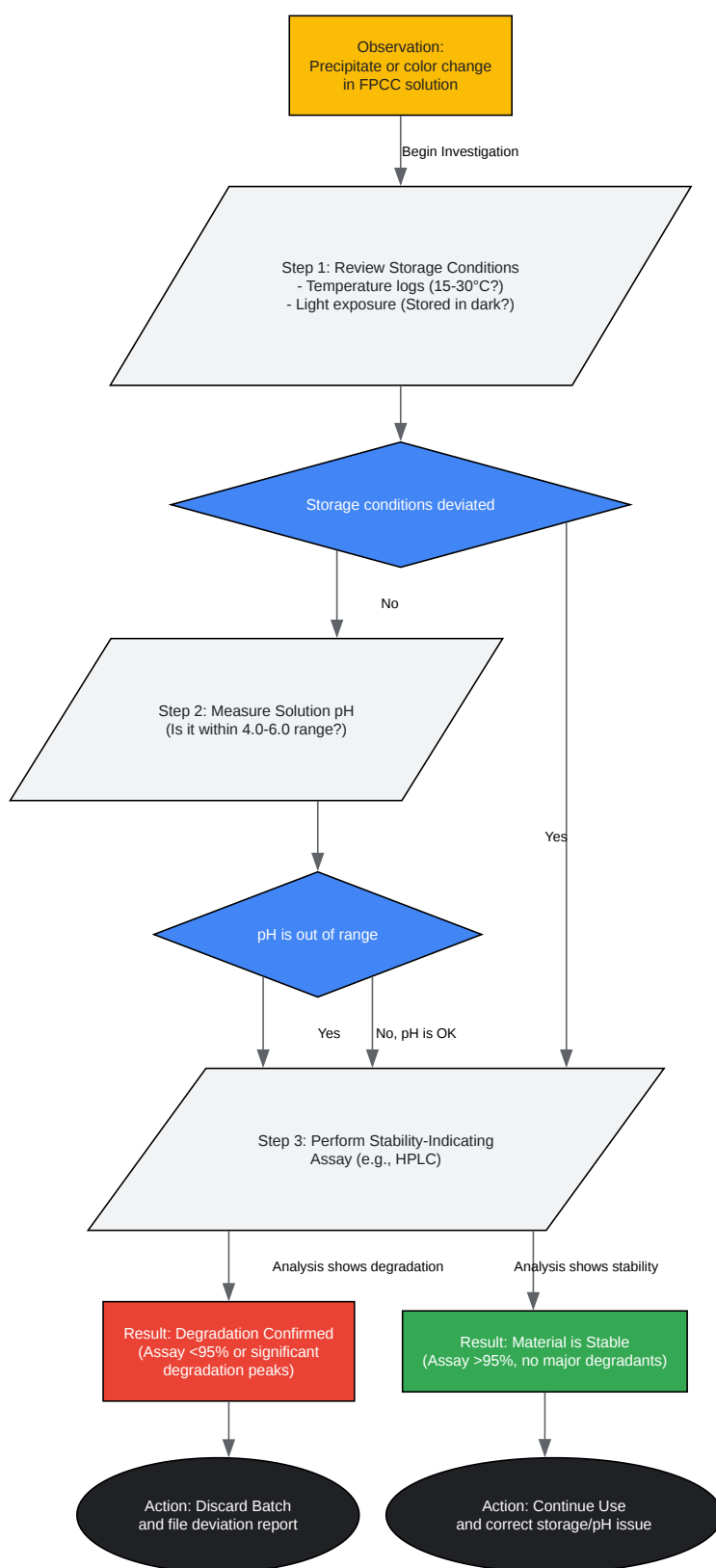
Data Presentation

Table 1: Illustrative Accelerated Stability Data for FPCC Solution (5 mg/mL)

Disclaimer: The following data is an illustrative example based on the principles of accelerated stability testing and is intended for guidance purposes. Actual stability data may vary based on the specific formulation, packaging, and manufacturing process.

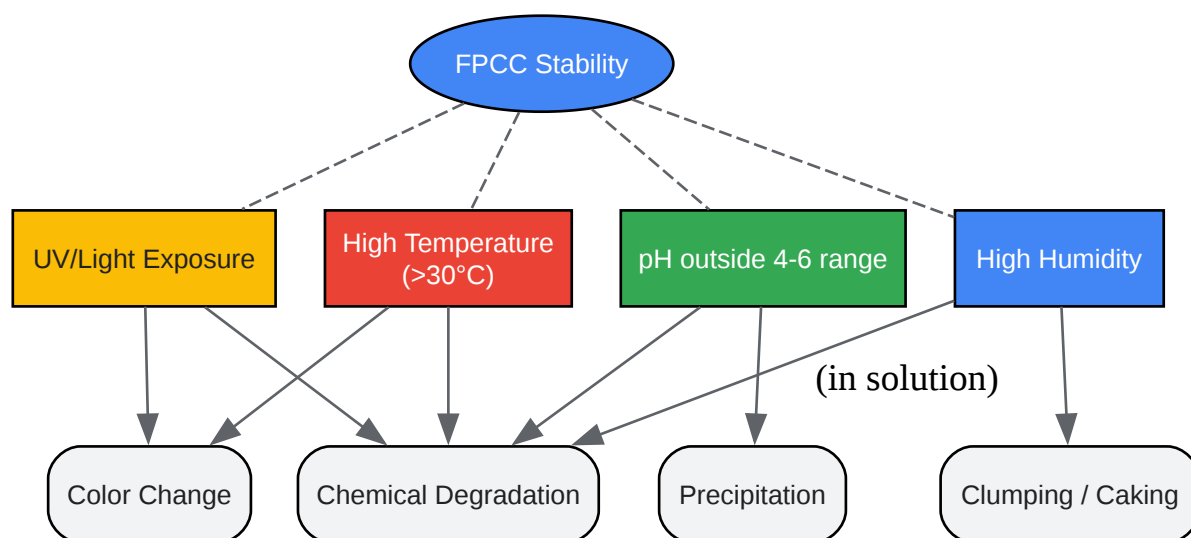
Storage Condition	Time Point	Appearance	Assay (% of Initial)
25°C / 60% RH	0 Months	Clear, yellow-green solution	100.0%
	3 Months	Conforms to initial	99.5%
	6 Months	Conforms to initial	99.1%
40°C / 75% RH	0 Months	Clear, yellow-green solution	100.0%
	1 Month	Conforms to initial	98.2%
	3 Months	Slight darkening of color	96.5%
	6 Months	Noticeable brown tint	94.0%

Mandatory Visualizations



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Caption: Troubleshooting workflow for degraded FPCC solution.



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Caption: Factors influencing FPCC stability and their effects.

Experimental Protocols

Protocol 1: Visual Inspection of FPCC Solutions

This protocol describes the standardized method for visually inspecting FPCC solutions for signs of degradation, such as particulate matter or color change.

1. Objective: To qualify and perform the visual inspection of parenteral FPCC solutions to ensure they are essentially free from visible particulates and conform to color standards.
2. Materials:
 - Inspection station with a non-glare black background and a non-glare white background.
 - Light source providing diffuse illumination between 2,000 and 3,750 lux.
 - Reference sample of a compliant FPCC solution (for color comparison).
 - Sample in its final transparent container (e.g., glass vial).
3. Procedure:

- Ensure the exterior of the sample container is clean and dry.
- Hold the container by its cap and gently swirl or invert it, avoiding the introduction of air bubbles.
- Against the white background, inspect the solution for any dark-colored or fibrous particulates for 5 seconds.
- Against the black background, inspect for any light-colored particulates for 5 seconds.
- Against a neutral background, compare the color of the sample solution to the reference standard.
- Record observations immediately. Any container with confirmed visible particulates not inherent to the product must be rejected.[\[7\]](#)

4. Acceptance Criteria:

- Particulates: The solution must be essentially free of visible particles.
- Color: The color of the solution must be consistent with the reference standard (typically clear, slightly yellow-green).[\[4\]](#)

Protocol 2: Stability-Indicating HPLC Method for FPCC Assay

This protocol provides an example of a reversed-phase High-Performance Liquid Chromatography (HPLC) method for quantifying FPCC and separating it from potential degradation products.

1. Objective: To determine the concentration of intact FPCC in a sample and to detect the presence of degradation products. This method is intended to be stability-indicating.

2. Materials and Reagents:

- HPLC system with a UV-Vis detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).

- FPCC reference standard.
- Mobile Phase A: 20 mM Potassium phosphate buffer, pH adjusted to 6.0 with phosphoric acid.
- Mobile Phase B: Acetonitrile.
- Diluent: Deionized water.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Column Temperature: 30°C.
- Detection Wavelength: 260 nm.
- Gradient Program:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Linear gradient to 50% A, 50% B
 - 20-25 min: Hold at 50% A, 50% B
 - 25-26 min: Return to 95% A, 5% B
 - 26-35 min: Re-equilibration at 95% A, 5% B

4. Sample Preparation:

- Standard Solution (100 μ g/mL): Accurately weigh and dissolve an appropriate amount of FPCC reference standard in diluent to achieve a final concentration of 100 μ g/mL.
- Sample Solution: Dilute the FPCC sample with the diluent to an expected final concentration of approximately 100 μ g/mL.

5. System Suitability:

- Inject the standard solution five times. The relative standard deviation (RSD) of the peak area for the main FPCC peak should be $\leq 2.0\%$.
- The tailing factor for the FPCC peak should be ≤ 2.0 .

6. Analysis:

- Inject the blank (diluent), followed by the standard solution, and then the sample solutions.
- Integrate the peak area for FPCC. Calculate the concentration in the sample by comparing its peak area to that of the standard.
- Examine the chromatogram for any new peaks, which may indicate degradation products. The method should be validated to ensure these peaks are well-resolved from the main FPCC peak.

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